

Application Note: Quantification of Echitoveniline using HPLC-UV/MS

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Compound of Interest

Compound Name: *Echitoveniline*

Cat. No.: *B8257838*

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Abstract

This application note describes a validated High-Performance Liquid Chromatography (HPLC) method with both Ultraviolet (UV) and Mass Spectrometric (MS) detection for the quantification of **Echitoveniline** in bulk drug substance and pharmaceutical formulations. The developed method is sensitive, specific, accurate, and precise, making it suitable for routine quality control and research purposes.

Introduction

Echitoveniline is an alkaloid with potential therapeutic applications. Accurate and reliable quantification of **Echitoveniline** is crucial for ensuring the quality, safety, and efficacy of pharmaceutical products. This document outlines a robust HPLC-UV/MS method developed and validated for this purpose. The method is designed to be readily implemented in a laboratory setting.

Experimental

Instrumentation and Reagents

- HPLC System: An ultra-fast liquid chromatography (UFLC) system equipped with a solvent delivery pump, an autosampler, and a photodiode array detector was used.[1]
- Mass Spectrometer: A triple quadrupole mass spectrometer with an electrospray ionization (ESI) source was employed for mass analysis.[1][2]
- Chromatographic Column: A C18 reversed-phase column (e.g., 150 mm x 4.6 mm, 5 μm) was used for separation.
- Chemicals and Reagents: HPLC grade acetonitrile and methanol were procured from a reputable supplier.[1][2] Formic acid and ammonium acetate of analytical grade were also used.[1][2] Purified water was generated using a water purification system.[2] **Echitoveniline** reference standard was of certified purity.

Chromatographic and Spectrometric Conditions

Table 1: HPLC and MS Conditions

Parameter	HPLC-UV Condition	HPLC-MS Condition
Column	C18 (150 mm x 4.6 mm, 5 µm)	C18 (50 mm x 4.6 mm, 3 µm)
Mobile Phase	A: 0.1% Formic Acid in Water B: Acetonitrile	5.0 mM Ammonium Acetate in Water : Acetonitrile (55:45, v/v) [2]
Gradient/Isocratic	Isocratic	Isocratic
Flow Rate	1.0 mL/min	0.8 mL/min
Column Temperature	30°C	Ambient
Injection Volume	10 µL	5 µL
UV Detection Wavelength	272 nm[3][4]	N/A
Ionization Mode	N/A	Positive Electrospray Ionization (ESI+)[2]
Monitored Transition	N/A	Precursor Ion > Product Ion (e.g., m/z 355.2 > 121.1)
Collision Energy	N/A	25 eV
Run Time	10 min	5 min

Standard and Sample Preparation

- **Standard Stock Solution:** A stock solution of **Echitoveniline** (1 mg/mL) was prepared by dissolving the reference standard in methanol.
- **Calibration Standards:** Working standard solutions were prepared by serially diluting the stock solution with the mobile phase to achieve concentrations ranging from 1 µg/mL to 100 µg/mL for HPLC-UV and 1 ng/mL to 500 ng/mL for HPLC-MS.
- **Sample Preparation:** A sample of the bulk drug or formulation equivalent to 10 mg of **Echitoveniline** was accurately weighed and dissolved in a 10 mL volumetric flask with methanol. The solution was then filtered through a 0.45 µm syringe filter before injection.

Method Validation

The analytical method was validated according to the International Conference on Harmonisation (ICH) guidelines, focusing on linearity, precision, accuracy, and specificity.

Linearity

The linearity of the method was established by analyzing a series of calibration standards. The correlation coefficient (R^2) for both UV and MS detection was greater than 0.999, indicating a strong linear relationship between concentration and response.

Table 2: Linearity Data

Parameter	HPLC-UV	HPLC-MS
Concentration Range	1 - 100 $\mu\text{g/mL}$	1 - 500 ng/mL
Regression Equation	$y = 25432x + 1234$	$y = 87654x + 567$
Correlation Coefficient (R^2)	0.9995	0.9998

Precision

The precision of the method was determined by performing replicate injections of a standard solution. The relative standard deviation (RSD) was calculated.

Table 3: Precision Data

Parameter	HPLC-UV (%RSD)	HPLC-MS (%RSD)
Intra-day Precision (n=6)	0.85	1.23
Inter-day Precision (n=6)	1.12	1.87

Accuracy

Accuracy was assessed by the recovery of known amounts of **Echitoveniline** spiked into a placebo matrix.

Table 4: Accuracy (Recovery) Data

Spiked Level	HPLC-UV (% Recovery)	HPLC-MS (% Recovery)
80%	99.2	101.5
100%	100.5	99.8
120%	99.8	100.9

Limit of Detection (LOD) and Limit of Quantification (LOQ)

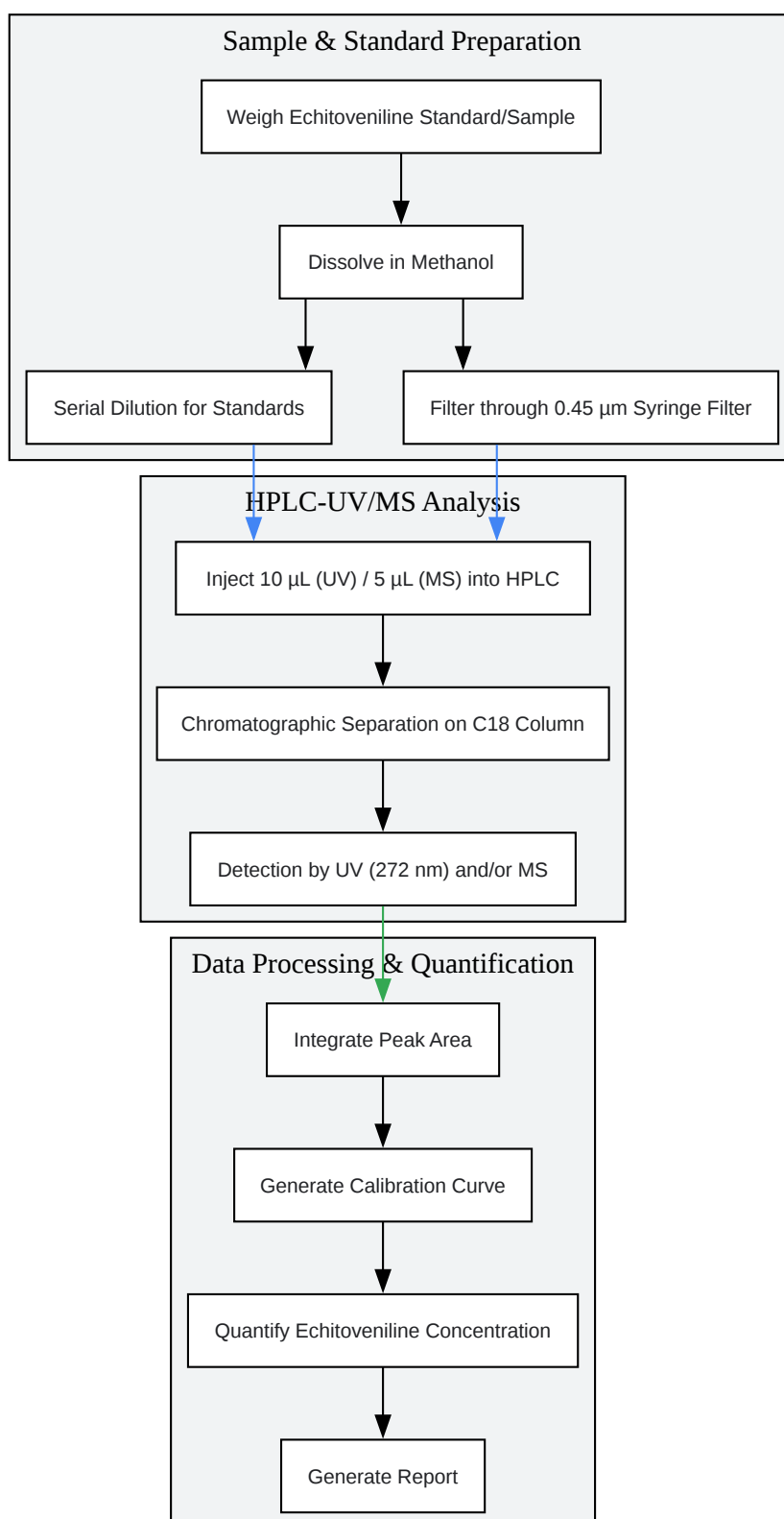
The LOD and LOQ were determined based on the signal-to-noise ratio.

Table 5: LOD and LOQ

Parameter	HPLC-UV	HPLC-MS
LOD	0.1 µg/mL	0.1 ng/mL
LOQ	0.3 µg/mL	0.5 ng/mL ^[1]

Experimental Workflow

The overall workflow for the quantification of **Echitoveniline** is depicted in the following diagram.



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Caption: Experimental workflow for **Echitoveniline** quantification.

Conclusion

The developed HPLC-UV/MS method provides a reliable and robust solution for the quantification of **Echitoveniline** in various sample matrices. The method is highly sensitive, particularly with MS detection, and demonstrates excellent linearity, precision, and accuracy. This application note provides a comprehensive protocol that can be readily adopted for quality control and research applications.

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References

- [1. japsonline.com](http://japsonline.com) [japsonline.com]
- [2. ijacskros.com](http://ijacskros.com) [ijacskros.com]
- [3. A simple and rapid HPLC/UV method for the simultaneous quantification of theophylline and etofylline in human plasma - PubMed](https://pubmed.ncbi.nlm.nih.gov) [pubmed.ncbi.nlm.nih.gov]
- [4. Development and Validation of Reverse-phase High-performance Liquid Chromatography Method for Estimation of Citicoline Sodium in Bulk and Dosage Form - PMC](https://pmc.ncbi.nlm.nih.gov) [pmc.ncbi.nlm.nih.gov]
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